

A Technical Guide to the Physicochemical Properties of Hydroxypyruvic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Hydroxypyruvic acid*

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Introduction

Hydroxypyruvic acid (IUPAC name: 3-hydroxy-2-oxopropanoic acid) is a key alpha-keto acid involved in numerous biochemical pathways. As an intermediate in the metabolism of amino acids such as glycine and serine, it plays a crucial role in cellular biosynthesis.^{[1][2]} Its structure, featuring hydroxyl, carbonyl, and carboxyl functional groups, imparts a unique set of physicochemical properties that are critical for understanding its biological function, reactivity, and potential as a therapeutic agent or biomarker. This document provides an in-depth overview of these properties, along with relevant experimental methodologies and conceptual diagrams.

Physicochemical Data

The fundamental physicochemical properties of **hydroxypyruvic acid** are summarized in the tables below for easy reference and comparison.

Table 1: General and Physical Properties

Property	Value	Source(s)
IUPAC Name	3-hydroxy-2-oxopropanoic acid	[3]
Synonyms	β -Hydroxypyruvic acid, 3-Hydroxypyruvate	[4]
CAS Number	1113-60-6	[3]
Molecular Formula	C ₃ H ₄ O ₄	[1]
Molecular Weight	104.06 g/mol	[1][3]
Physical Description	White to pale beige crystalline powder	[1][5]
Melting Point	82.4 °C or 202 °C	[3][5]
Boiling Point	257.0 °C	[5][6]
Flash Point	120.56 °C	[5]

Note on Melting Point: There is a discrepancy in the reported melting points in the literature. A value of 82.4 °C is provided by The Good Scents Company[5], while Wikipedia reports 202 °C[3]. Further experimental verification is recommended.

Table 2: Chemical and Solubility Properties

Property	Value	Source(s)
pKa (Strongest Acidic)	~2.57 (Predicted)	
Water Solubility	50 g/L at 20 °C	[1][5]
logP (o/w)	-2.079 (Estimated)	[5]

Key Chemical Features

Keto-Enol Tautomerism

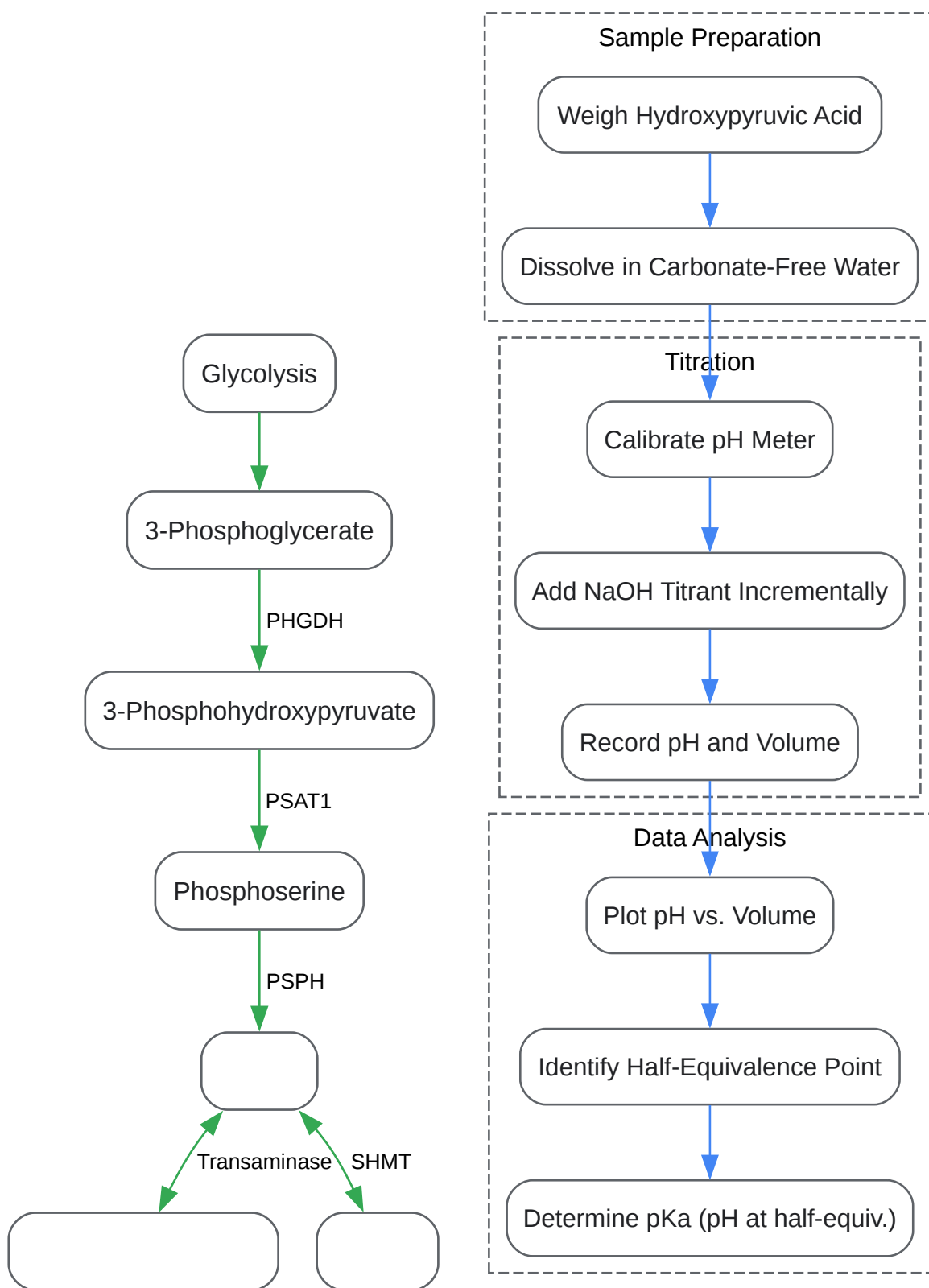
Like many α -keto acids, **hydroxypyruvic acid** exists in solution as an equilibrium mixture of its keto and enol tautomers. This tautomerization is a crucial aspect of its reactivity and can be

influenced by solvent and pH.^{[7][8]} The equilibrium involves the migration of a proton and the shifting of bonding electrons. The keto form is generally predominant in aqueous solutions.^[8]

Figure 1: Keto-Enol Tautomerism of **Hydroxypyruvic Acid**.

Role in Biochemical Pathways

Hydroxypyruvic acid is a central intermediate in the serine biosynthesis and degradation pathway, connecting amino acid metabolism with glycolysis.^{[2][9]} In one key reaction, 3-phosphoglycerate from glycolysis is oxidized to 3-phosphohydroxypyruvate, which is then transaminated to phosphoserine and finally hydrolyzed to serine.^{[2][9][10]} Serine can be converted back to hydroxypyruvate, linking these metabolic cycles.^[11]



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